experimental protocols using 4-Bromo-2-methylphenyl acetate

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Compound of Interest

Compound Name:	*4-Bromo-2-methylphenyl acetate*
CAS No.:	*52727-92-1*
Cat. No.:	*B1530139*

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Introduction & Core Utility

4-Bromo-2-methylphenyl acetate is a bifunctional aromatic building block characterized by a reactive aryl bromide moiety and a "masked" phenolic ester. Unlike its parent compound (4-bromo-2-methylphenol), the acetate derivative offers enhanced stability against oxidation and improved solubility in non-polar organic solvents, making it an ideal candidate for multi-step pharmaceutical synthesis.

This application note details three critical workflows for this compound:

- Scalable Synthesis: Efficient acetylation of the parent phenol.
- Fries Rearrangement: A specific transformation to generate ortho-hydroxyacetophenones, a privileged scaffold in drug discovery (e.g., for flavonoid synthesis).
- Palladium-Catalyzed Cross-Coupling: Utilizing the bromine handle for Suzuki-Miyaura coupling while managing the acetate protecting group.

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Physicochemical Profile

Property	Data	Note
CAS Number	52727-92-1	Distinct from methyl 2-(4-bromophenyl)acetate
Molecular Formula	$C_9H_9BrO_2$	
Molecular Weight	229.07 g/mol	
Appearance	Colorless to pale yellow oil/solid	Melting point dependent on purity (~30-35°C)
Solubility	DCM, EtOAc, Toluene	Hydrolyzes in strong aqueous base
Key Reactivity	Electrophilic Aromatic Subst., Fries Rearrangement, Pd-Coupling	Acetate acts as ortho-director in specific conditions

Protocol 1: Scalable Synthesis from Precursor

Objective: To synthesize high-purity **4-Bromo-2-methylphenyl acetate** from 4-bromo-2-methylphenol using a standard acetylation workflow.

Reagents:

- 4-Bromo-2-methylphenol (1.0 equiv)
- Acetic Anhydride (1.2 equiv)[1]
- Pyridine (1.5 equiv) or Triethylamine (1.5 equiv) with DMAP (0.1 equiv)
- Dichloromethane (DCM) (Solvent)

Step-by-Step Methodology:

- Setup: Charge a dry round-bottom flask with 4-bromo-2-methylphenol dissolved in DCM (0.5 M concentration) under an inert atmosphere (

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).

- Base Addition: Add Pyridine (or

) to the solution. If using

  , add catalytic DMAP (4-Dimethylaminopyridine) to accelerate the reaction.

- Acetylation: Cool the mixture to 0°C. Add Acetic Anhydride dropwise via a pressure-equalizing addition funnel to control the exotherm.

- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 2–4 hours. Monitor via TLC (Hexane:EtOAc 8:2); the starting phenol spot (

) should disappear, replaced by the less polar ester (

).

- Workup: Quench with cold water. Wash the organic layer sequentially with 1M HCl (to remove pyridine), saturated

  (to remove excess acid), and brine.

- Purification: Dry over

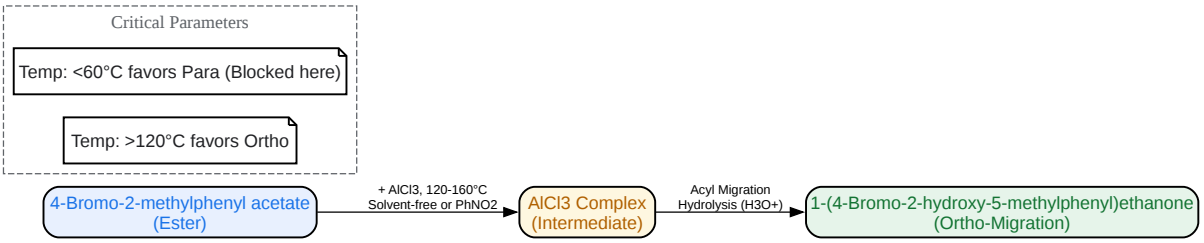
  and concentrate in vacuo. The product is typically pure enough for subsequent steps; however, flash chromatography (SiO2, 5% EtOAc in Hexanes) yields analytical grade material.

Protocol 2: The Fries Rearrangement

Context: This is a specialized reaction for phenyl acetates. Under Lewis Acid catalysis, the acetyl group migrates from the oxygen to the ortho-position of the ring, creating a hydroxyacetophenone. This is a vital pathway for synthesizing chalcone derivatives and flavonoids.

Mechanism Visualization (DOT):

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Caption: Pathway for the Fries Rearrangement. Note that the para-position is blocked by Bromine, forcing the acetyl group to the ortho-position relative to the phenol oxygen.

Procedure:

- Mix **4-Bromo-2-methylphenyl acetate** (1.0 equiv) with anhydrous Aluminum Chloride (

  , 1.2 equiv) in a dry flask.
- Neat Conditions: Heat the mixture to 120°C–140°C for 2 hours. The mixture will melt and evolve HCl gas (use a scrubber).
- Quench: Cool to room temperature and carefully add crushed ice/HCl to break the aluminum complex.
- Isolation: Extract the resulting solid/oil with DCM. The product, 1-(4-bromo-2-hydroxy-5-methylphenyl)ethanone, allows for further derivatization at the ketone or the bromide.

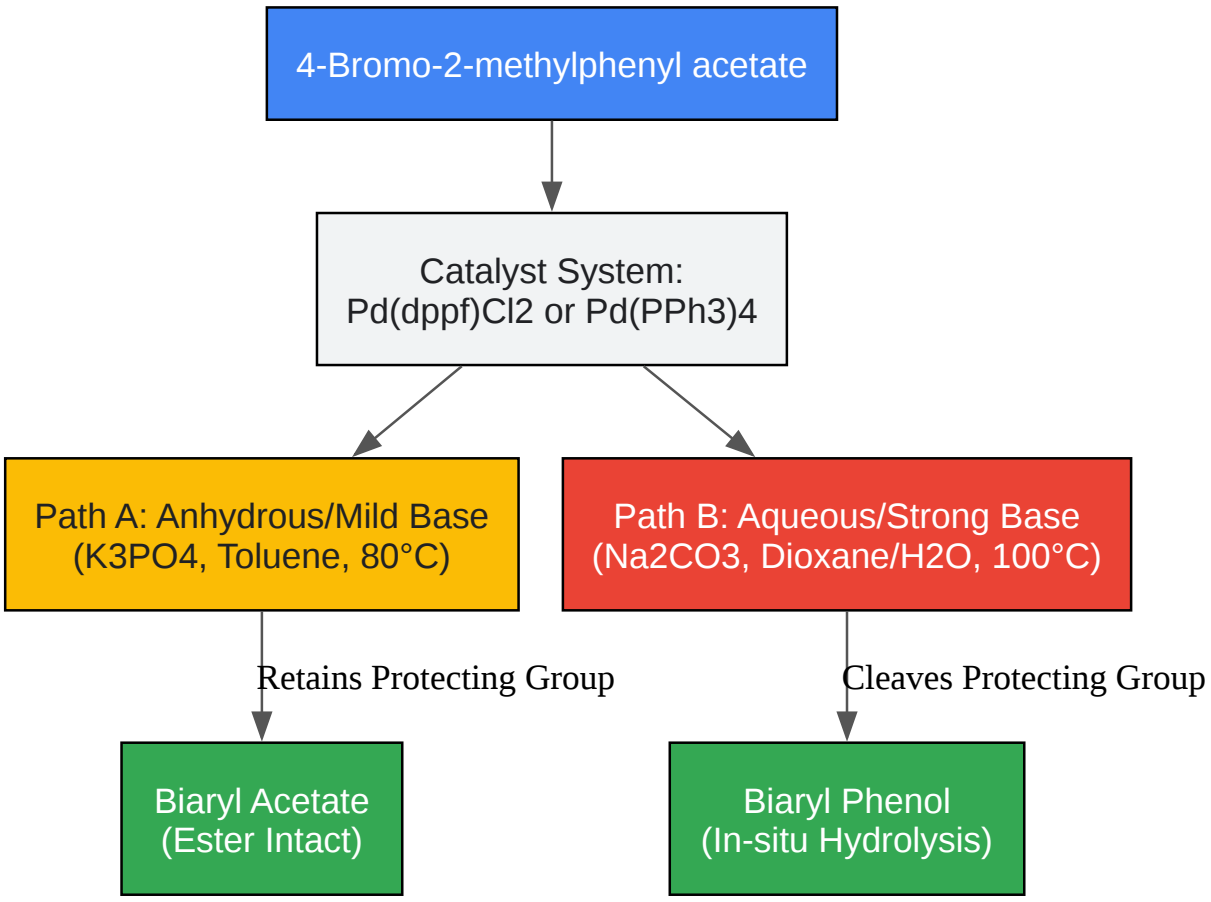
Protocol 3: Palladium-Catalyzed Suzuki-Miyaura Coupling

Context: The bromine at the C4 position is an excellent handle for cross-coupling.[2] The acetate group serves as a "masked" phenol. If mild base conditions are used, the ester can be

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retained. If strong base/heat is used, in situ deprotection occurs, yielding the biaryl phenol directly.

Workflow Diagram (DOT):



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Caption: Divergent synthesis pathways depending on base selection. Path A preserves the acetate; Path B yields the free phenol.

Experimental Protocol (Path A - Ester Retention):

- Reagents:
  - Substrate: **4-Bromo-2-methylphenyl acetate** (1.0 equiv).[1]
  - Boronic Acid: Phenylboronic acid (1.2 equiv).

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- Catalyst:

  (3 mol%).

- Base: Anhydrous Potassium Phosphate (

  , 2.0 equiv).

- Solvent: Anhydrous Toluene (0.2 M).

- Degassing: Combine solid reagents in a reaction vial. Seal and purge with Argon for 5 minutes. Add anhydrous Toluene via syringe.
- Reaction: Heat to 80°C for 12 hours.
- Workup: Filter through a Celite pad to remove Palladium residues. Concentrate and purify via column chromatography.
  - Note: Avoid water and strong nucleophilic bases (like NaOH) to prevent hydrolysis of the acetate.

Experimental Protocol (Path B - Biaryl Phenol Synthesis):

- Reagents: Use

  (3.0 equiv) as the base and a Dioxane:Water (4:1) solvent mixture.[3]

- Reaction: Heat to 100°C. The basic aqueous conditions will facilitate both the Suzuki coupling and the hydrolysis of the acetate ester.
- Result: The product will be the 4-aryl-2-methylphenol.

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- To cite this document: BenchChem. [experimental protocols using 4-Bromo-2-methylphenyl acetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1530139/docs#experimental-protocols-using-4-bromo-2-methylphenyl-acetate]

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